

# Chemical structure and IUPAC name of 2,4-Dibromothiazole-5-carboxylic acid

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## Compound of Interest

Compound Name: 2,4-Dibromothiazole-5-carboxylic acid

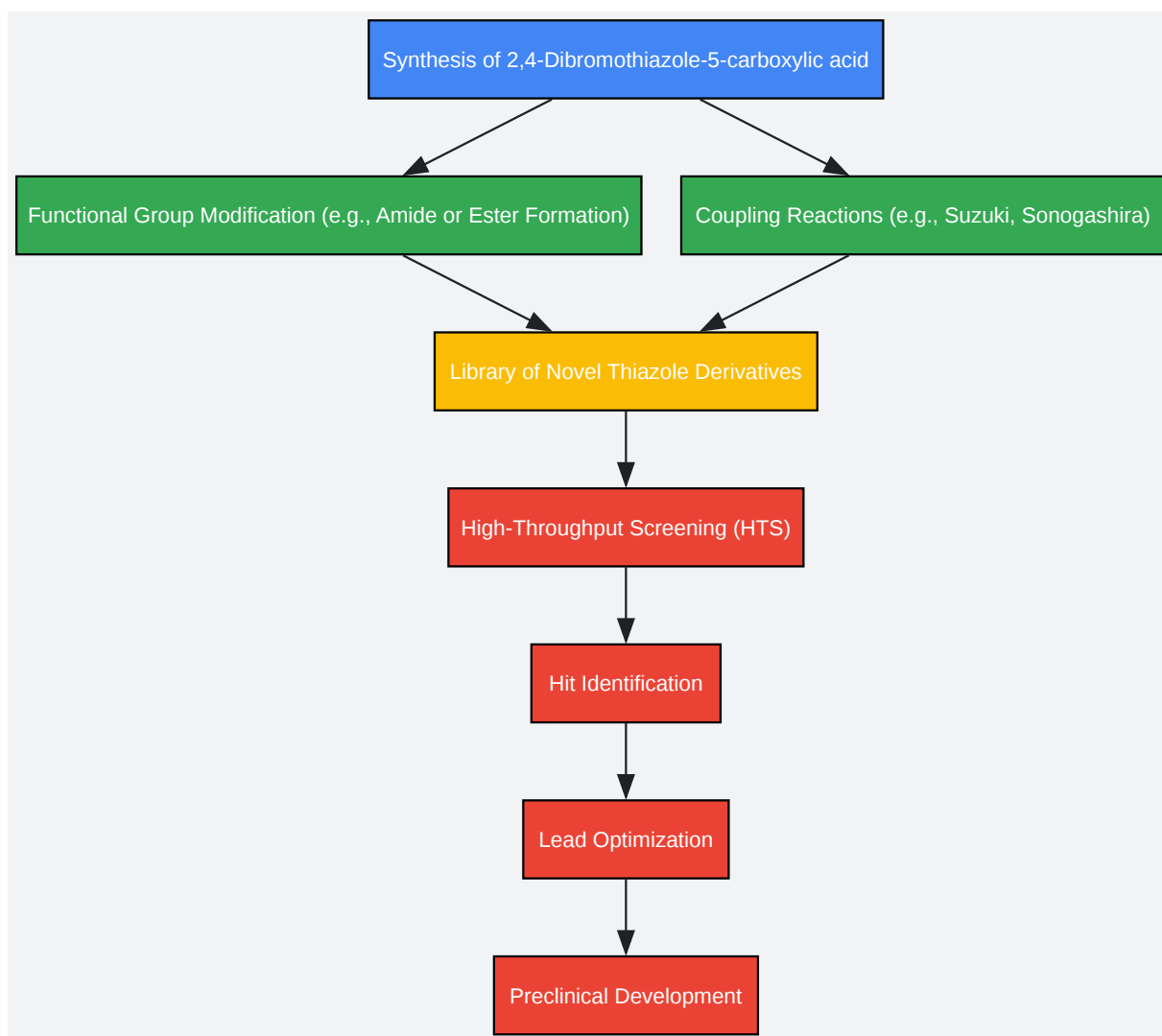
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## Chemical Structure and IUPAC Name

The molecular structure of **2,4-Dibromothiazole-5-carboxylic acid** consists of a five-membered thiazole ring substituted with bromine atoms at positions 2 and 4, and a carboxylic acid group at position 5.

IUPAC Name: 2,4-dibromo-1,3-thiazole-5-carboxylic acid<sup>[1]</sup>



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## References

- 1. 2,4-Dibromothiazole-5-carboxylic acid | 139669-96-8 [sigmaaldrich.com]
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